

# Proper Disposal of 5-Chloroacetyl-6-chlorooxindole: A Procedural Guide

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## Compound of Interest

Compound Name: 5-Chloroacetyl-6-chlorooxindole

Cat. No.: B019021

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For Immediate Reference: Treat **5-Chloroacetyl-6-chlorooxindole** as a hazardous, irritant, and halogenated organic waste. Do not dispose of it down the drain or in regular trash. Segregate from non-halogenated waste streams and arrange for professional disposal by a licensed hazardous waste management company.

This guide provides essential safety and logistical information for the proper disposal of **5-Chloroacetyl-6-chlorooxindole** (CAS No. 118307-04-3), a key intermediate in pharmaceutical manufacturing. The following procedures are based on general best practices for handling halogenated organic compounds and should be executed in strict adherence to local, state, and federal regulations.

## Hazard Profile and Safety Precautions

While a specific Safety Data Sheet (SDS) for **5-Chloroacetyl-6-chlorooxindole** is not readily available in public databases, information from chemical suppliers indicates that the compound is classified as an irritant.<sup>[1]</sup> Standard precautionary measures for handling halogenated organic compounds must be followed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile or Viton).

- **Body Protection:** Wear a lab coat and ensure skin is not exposed.
- **Respiratory Protection:** Handle only in a well-ventilated area or a certified chemical fume hood.

## Chemical and Safety Data Summary

The following table summarizes the available data for **5-Chloroacetyl-6-chlorooxindole**.

Property	Value	Reference
CAS Number	118307-04-3	[2]
Molecular Formula	C <sub>10</sub> H <sub>7</sub> Cl <sub>2</sub> NO <sub>2</sub>	[2]
Molecular Weight	244.07 g/mol	[2]
Appearance	Light brown solid	[1]
Hazard Classification	Irritant	[1]
Safety Phrases (EU)	S26, S36/37/39	[1]

S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36/37/39: Wear suitable protective clothing, gloves, and eye/face protection.

## Experimental Protocol: Step-by-Step Disposal Procedure

The disposal of **5-Chloroacetyl-6-chlorooxindole** must be managed as regulated hazardous waste. The primary disposal route for halogenated organic compounds is high-temperature incineration by a licensed waste disposal facility.

### Step 1: Waste Segregation and Collection

- **Identify Waste Type:** This protocol applies to pure **5-Chloroacetyl-6-chlorooxindole**, solutions containing the compound, and contaminated labware (e.g., pipette tips, gloves, glassware).

- Use Designated Waste Containers:
  - Solid Waste: Collect un-used or expired solid **5-Chloroacetyl-6-chlorooxindole** and contaminated consumables (gloves, weigh boats, etc.) in a clearly labeled, sealable container designated for "Halogenated Organic Solid Waste."
  - Liquid Waste: Collect solutions containing **5-Chloroacetyl-6-chlorooxindole** in a dedicated, leak-proof, and clearly labeled container for "Halogenated Organic Liquid Waste."
- Segregate from Other Waste Streams: It is critical to keep halogenated waste separate from non-halogenated waste. This is a common requirement for hazardous waste disposal and can prevent chemical incompatibilities and reduce disposal costs.

## Step 2: Decontamination of Reusable Labware

- Initial Rinse: Rinse any reusable glassware that has come into contact with **5-Chloroacetyl-6-chlorooxindole** with a suitable solvent (e.g., acetone or ethanol).
- Collect Rinsate: The initial solvent rinse must be collected and disposed of as "Halogenated Organic Liquid Waste."
- Final Cleaning: After the initial decontamination rinse, the glassware can be washed using standard laboratory procedures.

## Step 3: Waste Storage and Labeling

- Labeling: Affix a "Hazardous Waste" label to each waste container. The label must include:
  - The words "Hazardous Waste."
  - The full chemical name: "**5-Chloroacetyl-6-chlorooxindole**."
  - The associated hazards (e.g., "Irritant," "Toxic").
  - The accumulation start date.

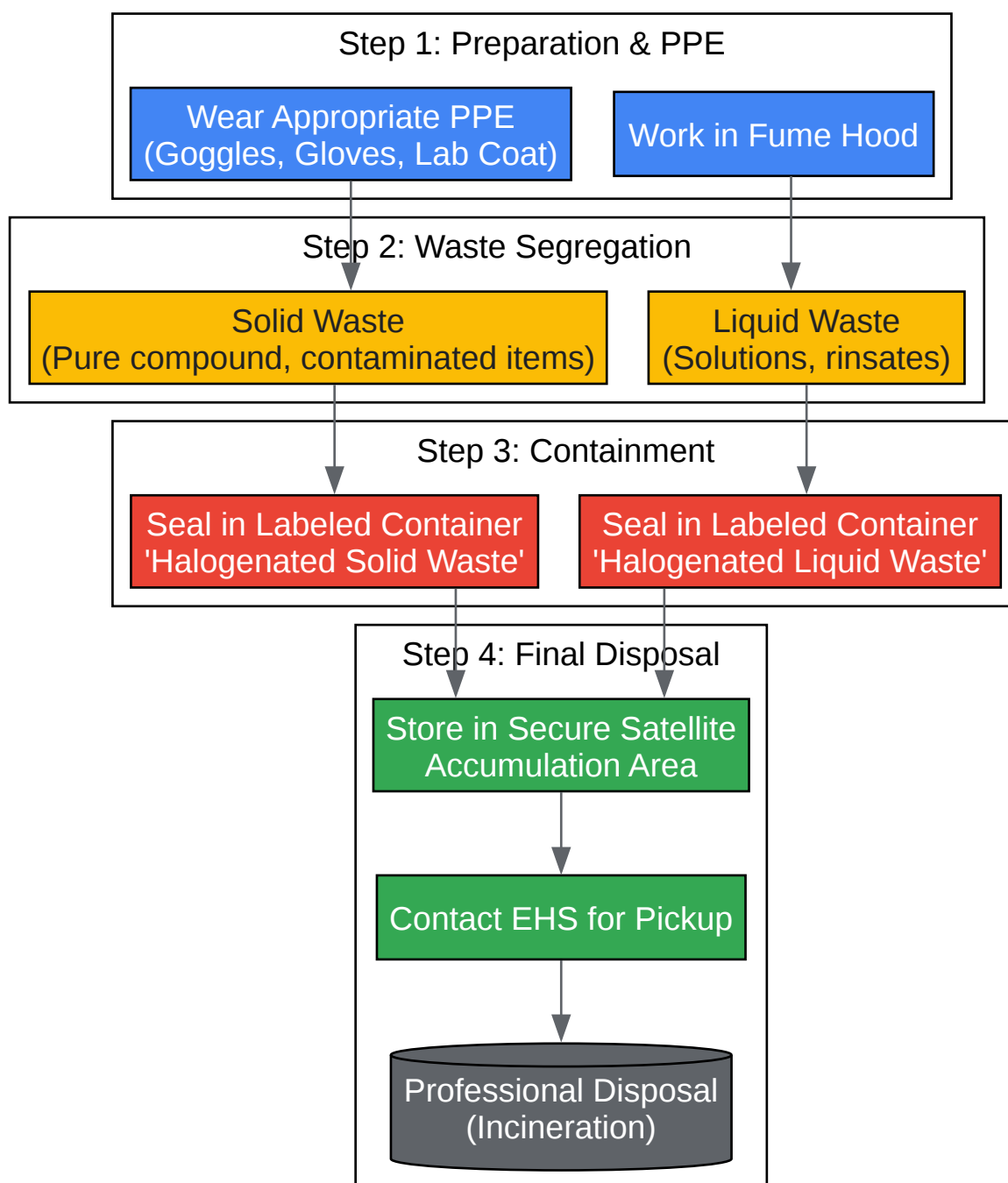
- **Storage:** Store the sealed waste containers in a designated and secure satellite accumulation area. Ensure the storage location is away from incompatible materials and general laboratory traffic.

## Step 4: Arrange for Professional Disposal

- **Contact EHS:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to schedule a pickup for your hazardous waste.
- **Provide Documentation:** Be prepared to provide information about the waste contents as required by the disposal company and regulatory agencies.
- **Do Not Attempt Neutralization:** Do not attempt to neutralize or chemically treat the waste in the laboratory unless you have a validated and approved protocol for doing so.

## Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **5-Chloroacetyl-6-chlorooxindole**.



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## References

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- 2. 118307-04-3 | 5-Chloroacetyl-6-chlorooxindole - Capot Chemical [capotchem.com]
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